

Personal protective equipment for handling VU0529331

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Compound of Interest

Compound Name: VU0529331

Cat. No.: B611766

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Essential Safety and Handling Guide for VU0529331

This document provides crucial safety and logistical information for the handling and disposal of **VU0529331**, a synthetic small-molecule activator of homomeric G protein-gated, inwardly-rectifying, potassium (GIRK) channels.[1][2] The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Disclaimer: This guide is for informational purposes and is based on available data for a research chemical. A formal Safety Data Sheet (SDS) was not located. Always consult with your institution's Environmental Health and Safety (EHS) department for guidance specific to your location and experimental protocols. This product is intended for research use only and is not for human or veterinary use.[1]

Compound Properties

A summary of the key properties of **VU0529331** is provided below.

Property	Value
IUPAC Name	(2-(3,4-Dimethylphenyl)-3-(1H-pyrrol-1-yl)-2,6-dihydropyrrolo[3,4-c]pyrazol-5(4H)-yl)(pyrazin-2-yl)methanone
CAS Number	1286725-49-2
Molecular Formula	C ₂₂ H ₂₀ N ₆ O
Molecular Weight	384.44 g/mol
Appearance	Solid powder
Purity	>98% (or refer to the Certificate of Analysis)
Solubility	Soluble in DMSO
Shipping Condition	Shipped under ambient temperature as a non-hazardous chemical.[1]

Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment should be worn at all times when handling **VU0529331** to minimize exposure.[3][4]

PPE Category	Specific Recommendations
Eye Protection	Chemical safety goggles or a face shield should be worn to protect against splashes.
Hand Protection	Chemically resistant gloves (e.g., nitrile) are required. Inspect gloves for tears or holes before and during use. Change gloves frequently.
Body Protection	A standard laboratory coat must be worn. Ensure it is fully buttoned.
Respiratory	For handling the solid powder, work in a chemical fume hood to avoid inhalation of dust. If a fume hood is not available, a properly fitted N95 respirator or higher is recommended.

Handling and Storage

Proper handling and storage are critical to maintain the integrity of the compound and ensure a safe laboratory environment.

Storage:

- Short-term (days to weeks): Store in a dry, dark environment at 0 - 4°C.[\[1\]](#)
- Long-term (months to years): For extended storage, maintain at -20°C in a dry and dark location.[\[1\]](#)

Preparation of Stock Solutions:

- **VU0529331** is soluble in DMSO.[\[1\]](#)
- When preparing stock solutions, it is recommended to do so in a chemical fume hood to minimize inhalation exposure.
- Follow standard laboratory procedures for weighing and dissolving chemical compounds.

- The molecular weight of 384.44 g/mol should be used for concentration calculations, but always refer to the batch-specific information if available.^[1]

Spill and Exposure Procedures

In case of a spill:

- Alert others in the immediate area.
- If the spill is large or you are unsure how to handle it, evacuate the area and contact your institution's EHS department.
- For small spills of the solid, carefully sweep it up with absorbent material, avoiding dust generation. Place the waste in a sealed container for proper disposal.
- For small spills of a solution, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Clean the spill area with an appropriate solvent and then with soap and water.

In case of personal exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops.
- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

All waste containing **VU0529331**, including empty containers, contaminated PPE, and unused material, should be treated as chemical waste.

- Collect all waste in clearly labeled, sealed containers.
- Dispose of the chemical waste through your institution's EHS-approved hazardous waste program.
- Do not dispose of **VU0529331** down the drain or in the regular trash.

Experimental Workflow

The following diagram outlines the general workflow for handling **VU0529331** from receipt to disposal.



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Caption: Workflow for handling **VU0529331**.

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